

Validating synthesis of 4-fluoro-2-methoxy derivatives

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Compound of Interest

Compound Name: Ethyl 4-fluoro-2-methoxybenzoate

CAS No.: 167758-90-9

Cat. No.: B6321288

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[label="Pump B\n(Ac2O)", fill

Fig 1. Three-step synthetic pathway for 4-fluoro-2-methoxy-5-nitroaniline.

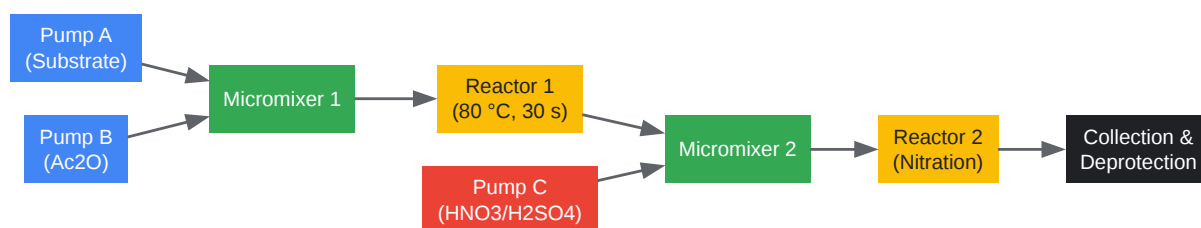
Performance Comparison: Batch vs. Continuous Flow

The following table summarizes the quantitative performance metrics comparing the traditional stepwise batch approach against the optimized telescoped continuous flow method.

Parameter	Traditional Batch Synthesis[1]	Telescoped Continuous Flow[2]
Synthetic Strategy	Stepwise batch processing	Telescoped Acetylation + Nitration
Reaction Time	> 3 hours	< 2 minutes (total residence time)
Temperature Profile	0 °C (cryogenic cooling required)	Up to 80 °C (safely managed)
Safety Profile	High risk (thermal runaway, fuming acids)	Excellent heat dissipation, low working volume
Throughput	Limited by reactor cooling capacity	25 mmol/h (Lab) to 2 mol/h (Pilot Scale)
Overall Yield	Variable (prone to oxidative tar formation)	82% (isolated, over two steps)

System Architecture & Workflow

To achieve the continuous flow metrics outlined above, the system architecture must be precisely configured to handle highly corrosive reagents while maintaining strict residence times.



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Fig 2. Telescoped continuous flow architecture for acetylation and nitration.

Self-Validating Experimental Protocol: Telescoped Flow Synthesis

This protocol outlines the optimized, self-validating workflow for the continuous flow synthesis of the nitrated intermediate, followed by batch deprotection.

Materials & Feed Preparation

- Feed A (Substrate): 4-fluoro-2-methoxyaniline dissolved in a compatible anhydrous organic solvent.
- Feed B (Protecting Group): Neat acetic anhydride (Ac_2O).
- Feed C (Nitrating Agent): A 1:1 molar premix of fuming nitric acid (HNO_3) and oleum (H_2SO_4).
 - Causality Note: Premixing these fuming acids generates a stable, non-fuming nitronium ion source. This eliminates the handling of fuming acids during the active run, significantly improving pumping reliability and operator safety[3].

Step-by-Step Workflow

- System Priming: Prime the modular microreactor platform with anhydrous solvent to establish steady-state flow and purge ambient moisture.
- Acetylation (Reactor 1): Pump Feed A and Feed B through Micromixer 1 into a heated residence time coil.
 - Validation Check: Maintain the reactor at exactly 80 °C.
 - Causality Note: Elevating the temperature to 80 °C accelerates the acetylation kinetics, achieving >99% conversion in just 30 seconds of residence time. This drastically reduces the required reactor volume compared to ambient batch methods[3].
- Nitration (Reactor 2): Telescope the effluent from Reactor 1 directly into Micromixer 2, intersecting with Feed C.

- Validation Check: Route the mixture into a microreactor equipped with in-line temperature monitoring.
- Causality Note: The microreactor's high surface-area-to-volume ratio efficiently dissipates the massive exotherm generated by the nitration event. This prevents thermal runaway and oxidative degradation of the aromatic ring, ensuring high selectivity[2].
- Quenching & Isolation: Continuously collect the effluent in a chilled flask containing water to quench residual acid. Filter the resulting precipitate to isolate N-(4-fluoro-2-methoxy-5-nitrophenyl)acetamide in high purity (>99% by HPLC).
- Batch Deprotection: Suspend the isolated intermediate in ethanol (EtOH) and subject it to standard aqueous acid/base hydrolysis to yield the final 4-fluoro-2-methoxy-5-nitroaniline building block[3].

References

- Optimization and Scale-Up of the Continuous Flow Acetylation and Nitration of 4-Fluoro-2-methoxyaniline to Prepare a Key Building Block of Osimertinib Source: Organic Process Research & Development (ACS Publications) URL:[[Link](#)]

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
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